

Ethyl 4-bromo-2-fluorobenzoate safety data sheet (SDS) information

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Compound of Interest

Compound Name: *Ethyl 4-bromo-2-fluorobenzoate*

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An In-depth Technical Guide on the Safety of **Ethyl 4-bromo-2-fluorobenzoate**

For Researchers, Scientists, and Drug Development Professionals

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Chemical Identification and Physical Properties

Ethyl 4-bromo-2-fluorobenzoate is a fluorinated building block used in research and development.^[1] The following table summarizes its key identification and physical properties.

Identifier	Value	Source(s)
Chemical Name	Ethyl 4-bromo-2-fluorobenzoate	[1] [2]
CAS Number	474709-71-2	[1] [2]
Molecular Formula	C ₉ H ₈ BrFO ₂	[1] [2]
Molecular Weight	247.06 g/mol	[1] [2]
Physical Form	Liquid	
Purity	≥95% - 98%	[1]
Storage	Store in a dry, room temperature, and sealed container.	

Hazard Identification and Classification

Ethyl 4-bromo-2-fluorobenzoate is classified as a hazardous substance. The GHS hazard statements and precautionary statements are summarized below.

GHS Classification	Code	Description	Source(s)
Hazard Statements	H302	Harmful if swallowed.	
H315		Causes skin irritation. [2]	
H319		Causes serious eye irritation.	
H335		May cause respiratory irritation.	
Signal Word	Warning		
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [2]	
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2]	

Toxicological Information

Detailed quantitative toxicological data, such as LD50 or LC50 values, are not readily available in the public search results. However, the hazard statements indicate that the substance is harmful if swallowed and causes skin, eye, and respiratory irritation.[\[2\]](#) The U.S. Environmental Protection Agency (EPA) has noted that for certain new chemical substances, including **Ethyl 4-bromo-2-fluorobenzoate**, there are concerns for lung effects based on Structure-Activity Relationship (SAR) analysis of analogous respirable, poorly soluble particulates.

Experimental Protocols

Detailed experimental protocols for safety and toxicity testing of **Ethyl 4-bromo-2-fluorobenzoate** are not provided in the publicly available documents. However, a method for its synthesis has been described.

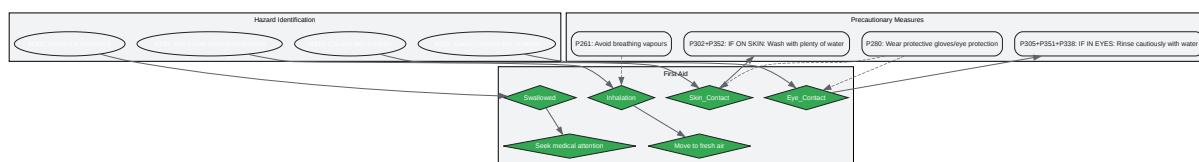
Synthesis of Ethyl 4-bromo-2-fluorobenzoate:

To a solution of 4-bromo-2-fluorobenzoic acid (3.0 g) in ethanol (20 mL), thionyl chloride (2.0 mL) was added at 0°C. The mixture was then stirred overnight at 70°C. After the reaction, a saturated aqueous sodium hydrogencarbonate solution was added. The mixture was concentrated under reduced pressure, and the residue was extracted with ethyl acetate. The organic layer was washed with water and saturated brine, dried over anhydrous magnesium sulfate, and concentrated under reduced pressure to yield the final product.[2]

Visualizations

Diagram 1: Hazard and Precautionary Workflow

This diagram illustrates the logical flow of handling **Ethyl 4-bromo-2-fluorobenzoate** based on its hazards and required precautions.



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Caption: Logical workflow for handling based on hazard statements.

Diagram 2: Synthesis Workflow

This diagram outlines the key steps in the synthesis of **Ethyl 4-bromo-2-fluorobenzoate**.



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Caption: High-level overview of the synthesis process.

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